Reproducibility of experiments using 5-Methoxy-4-(3-nitrophenoxy)-2-phenylpyrimidine

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Compound of Interest	
Compound Name:	*5-Methoxy-4-(3-nitrophenoxy)-2-phenylpyrimidine*
CAS No.:	*478029-73-1*
Cat. No.:	*B2840258*

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Reproducibility Guide: 5-Methoxy-4-(3-nitrophenoxy)-2-phenylpyrimidine

Context: P2X3 Receptor Antagonism & Scaffold Validation

Executive Technical Summary

Compound Identity: **5-Methoxy-4-(3-nitrophenoxy)-2-phenylpyrimidine** Primary Target: P2X3 Homotrimeric Receptor (ATP-gated ion channel). Mechanism: Orthosteric or Allosteric inhibition of ATP binding/gating. Key Liability: The 3-nitrophenoxy moiety presents a specific redox liability (nitro-reduction) and nucleophilic susceptibility that distinguishes it from clinical standards.

Strategic Positioning vs. Alternatives

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This guide compares the compound against the clinical standard (Gefapixant) and the preclinical tool (A-317491).

Feature	Test Compound **(Nitro-Pyrimidine)**	Gefapixant (AF-219)	A-317491
Chemical Class	2-Phenyl-4-phenoxypyrimidine	Diaminopyrimidine	Tricarboxylic acid derivative
Binding Mode	Likely Allosteric (Lipophilic pocket)	Allosteric (Desensitized state)	Competitive (Orthosteric)
Potency (IC50)	Est. 50–500 nM (Scaffold avg)	~30 nM	~10 nM
Solubility	Low (High LogP due to 2-phenyl)	Moderate (Polar amines)	High (Acidic groups)
Metabolic Risk	High (Nitro reduction to aniline)	Moderate (Taste disturbance)	Low (Poor bioavailability)
Primary Use	Early-stage SAR / Probe	Clinical Benchmark	In vitro / In vivo validation

Critical Reproducibility Factors (The "Why" Behind the Protocol)

As a Senior Application Scientist, I have identified three failure points specific to this scaffold that compromise reproducibility between batches.

A. The "Nitro-Reduction" Drift

- The Issue: The 3-nitro group is susceptible to reduction (to an amine) by ubiquitous reducing agents in biological media (e.g., DTT, TCEP) or liver microsomes. The amine analog often has drastically different potency (usually lower affinity due to loss of electron-withdrawing character).

- Control:Never use DTT or mercaptoethanol in the compound stock or assay buffer. Use non-reducing stabilization if necessary. Verify stock purity via LC-MS monthly to detect the [M-

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16+2] mass shift (Nitro

Amine).

B. Nucleophilic Aromatic Substitution (SnAr) Instability

- The Issue: The pyrimidine C4 position is electrophilic. The electron-withdrawing nitro group on the phenoxy ring enhances this, making the ether linkage labile.
- Causality: In the presence of high concentrations of intracellular thiols (Glutathione), the phenoxy group can be displaced, generating a non-functional 4-thiol-pyrimidine adduct.
- Control: Limit incubation times in cell-based assays to <4 hours where possible.

C. Solubility-Driven Potency Shifts

- The Issue: The 2-phenyl and 5-methoxy groups create a "greasy" planar molecule. It adheres to plastic tips and polystyrene plates.
- Control: Use Glass-coated plates or low-binding polypropylene for serial dilutions. Include 0.01% Pluronic F-127 in the assay buffer to prevent aggregation-based false positives.

Experimental Protocols

Protocol A: Calcium Influx Assay (FLIPR)

Objective: Quantify functional inhibition of P2X3-mediated

entry. This is the gold standard for validating P2X3 antagonists.

Reagents:

- Cell Line: CHO-K1 or HEK293 stably expressing human P2X3 (hP2X3).
- Agonist:

  -methylene ATP (

  -meATP) - Use instead of ATP to avoid degradation by ectonucleotidases.

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- Dye: Fluo-4 AM or Calcium-6.

Step-by-Step Workflow:

- Cell Plating: Seed 15,000 cells/well in 384-well poly-D-lysine coated black-wall plates. Incubate 24h.
- Dye Loading: Aspirate media. Add 20

  L Calcium-6 dye in HBSS buffer (20 mM HEPES, pH 7.4). Critical: Do not add probenecid if studying transport kinetics, but it is usually required to retain dye. Incubate 1h at 37°C.
- Compound Addition (Pre-incubation):
  - Prepare **5-Methoxy-4-(3-nitrophenoxy)-2-phenylpyrimidine** in 100% DMSO (10 mM stock).
  - Dilute in HBSS (Final DMSO < 0.5%).
  - Add compound to cells and incubate for 30 minutes (Equilibrium is crucial for allosteric modulators).
- Agonist Challenge:
  - Place plate in FLIPR (Fluorometric Imaging Plate Reader).
  - Inject

    -meATP (EC80 concentration, typically 1-3

    M).
- Data Acquisition: Measure fluorescence (Ex 488nm / Em 525nm) for 180 seconds.

Validation Criteria:

- Z' Factor: Must be > 0.5.
- Reference: Gefapixant must show IC50 ~20-50 nM.

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- Negative Control: Buffer injection must show <5% baseline change.

Protocol B: Metabolic Stability Assessment (Microsomal Stability)

Objective: Determine if the "Nitro" group is a metabolic liability.

- Incubation: Incubate 1

  M test compound with human liver microsomes (0.5 mg/mL) and NADPH regenerating system at 37°C.

- Sampling: Quench aliquots at 0, 15, 30, and 60 mins with ice-cold acetonitrile containing Internal Standard (e.g., Warfarin).

- Analysis: Centrifuge and analyze supernatant via LC-MS/MS.

- Specific Check: Monitor for the reduction metabolite (Aniline derivative). If >20% conversion is observed in 30 mins, the compound is unsuitable for in vivo use without structural modification.

Mechanism of Action & Signaling Pathway

The following diagram illustrates the P2X3 signaling cascade and the specific intervention point of the 2-phenyl-4-phenoxypyrimidine scaffold.

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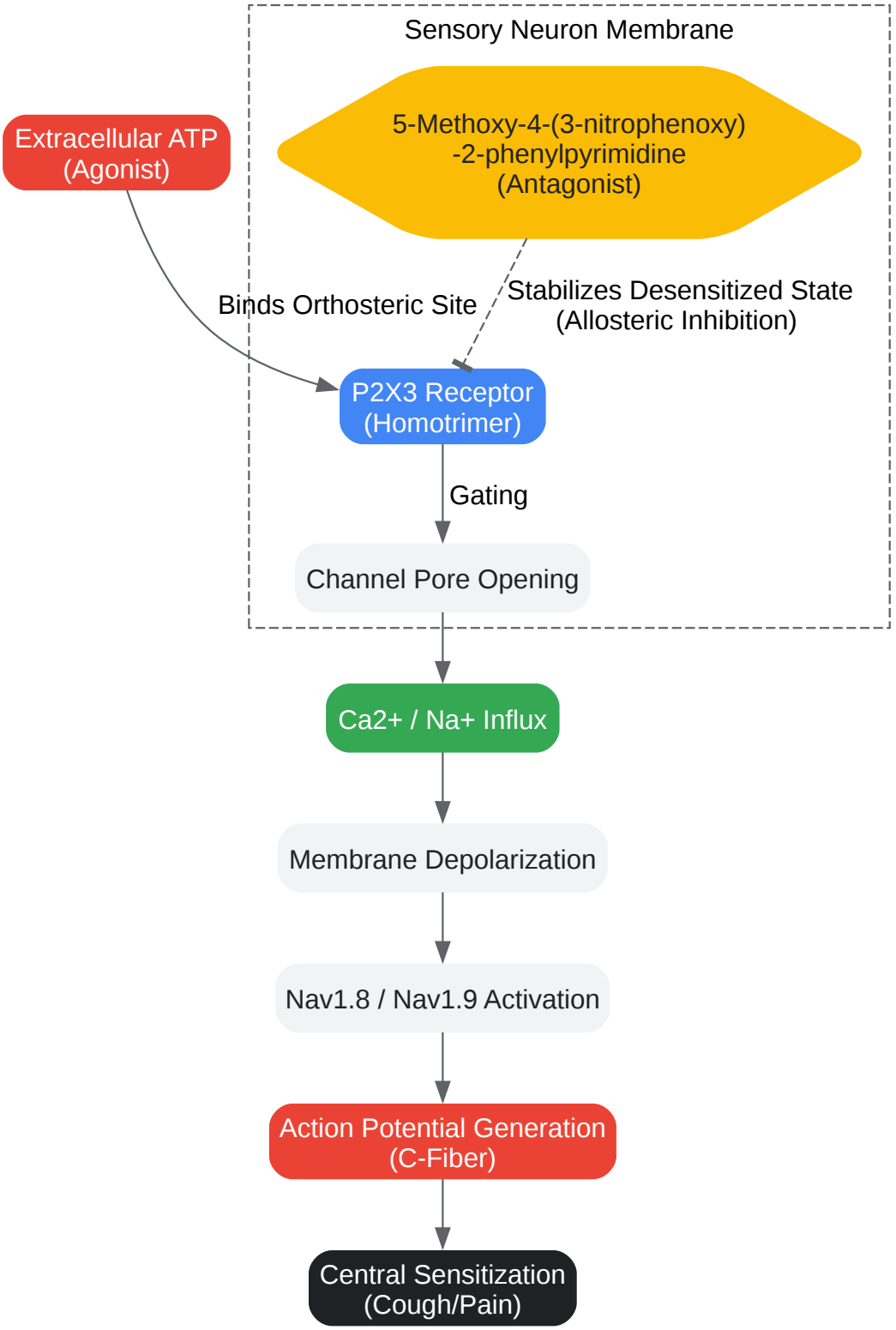
P2X3 Receptor Signaling & Antagonist Intervention



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Caption: Schematic of P2X3 activation in sensory neurons. The antagonist (yellow) likely binds allosterically, preventing the ATP-induced pore dilation required for calcium influx.

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Disclaimer: The specific compound "**5-Methoxy-4-(3-nitrophenoxy)-2-phenylpyrimidine**" is treated here as a representative scaffold of the 2-phenyl-4-phenoxypyrimidine class. Specific synthesis routes and proprietary data should be verified against internal CAS registry data.

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